

HTH-01-015: A Comparative Guide to a Selective NUAK1 Inhibitor

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Compound of Interest

Compound Name: UCB9386

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For researchers in oncology, cell biology, and drug discovery, the emergence of selective kinase inhibitors is paramount for dissecting cellular signaling and developing targeted therapeutics. This guide provides a comprehensive comparison of HTH-01-015, a selective inhibitor of NUAK family SNF1-like kinase 1 (NUAK1), with other known NUAK1 inhibitors. This objective analysis, supported by experimental data, is intended to aid researchers in selecting the most appropriate chemical probe for their studies.

Performance Comparison of NUAK1 Inhibitors

The potency and selectivity of HTH-01-015 have been evaluated against other compounds known to inhibit NUAK1. The following tables summarize the key quantitative data for HTH-01-015 and its alternatives.

Table 1: In Vitro Potency Against NUAK Kinases

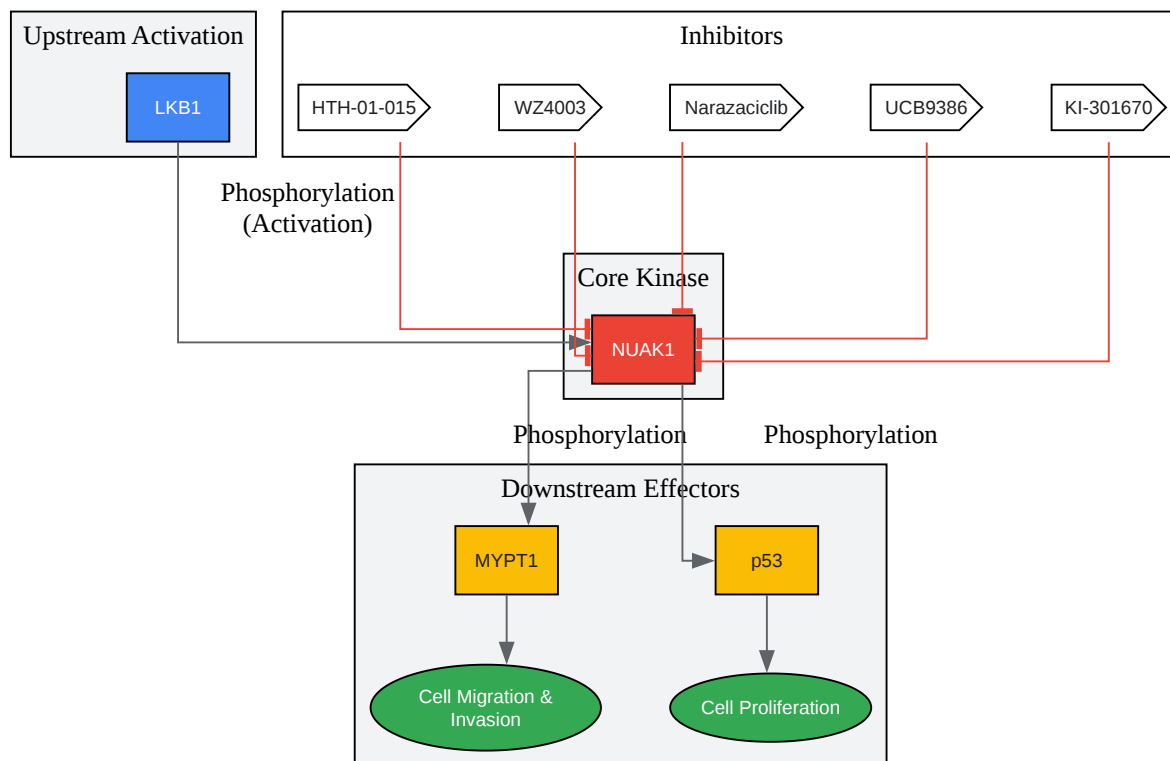
Inhibitor	NUAK1 IC50 (nM)	NUAK2 IC50 (nM)	Notes
HTH-01-015	100[1][2][3][4][5]	>10,000[1]	Highly selective for NUAK1 over NUAK2 (>100-fold)[1][3].
WZ4003	20[6][7][8][9][10]	100[6][7][8][9][10]	Potent dual inhibitor of NUAK1 and NUAK2.
Narazaciclilb (ON123300)	5[11][12]	-	Multi-kinase inhibitor.
UCB9386	~0.08 (pIC50 = 10.1) [13][14][15]	Inhibited by ~50% at 10 nM[14]	Potent and selective NUAK1 inhibitor.
KI-301670	-	-	Cellular IC50 of 1.7 μ M (MIA PaCa-2) and 2.6 μ M (AsPC-1)[16].

Table 2: Selectivity Profile of NUAK1 Inhibitors

Inhibitor	Selectivity Notes
HTH-01-015	Exhibits no significant inhibition against a panel of 139 other kinases, including ten members of the AMPK family[2][4][5].
WZ4003	Shows no significant inhibition against 139 other kinases tested[6][8][10].
Narazaciclib (ON123300)	A multi-kinase inhibitor with potent activity against CDK4 (IC ₅₀ =3.9 nM), CDK6 (IC ₅₀ =9.82 nM), PDGFR β (IC ₅₀ =26 nM), FGFR1 (IC ₅₀ =26 nM), RET (IC ₅₀ =9.2 nM), and FYN (IC ₅₀ =11 nM)[11][12].
UCB9386	Displays high selectivity, with only JAK2 and NUA2 being inhibited by more than 50% at a concentration of 10 nM[15].
KI-301670	Found to be a reasonably selective NUA1 inhibitor, with only 8 out of 42 oncogenic kinases tested showing between 20-50% of control activity remaining at a 1 μ M screening concentration[17].

NUAK1 Signaling Pathway

NUAK1 is a member of the AMP-activated protein kinase (AMPK) family and is activated by the tumor suppressor kinase LKB1. It plays a role in various cellular processes, including cell adhesion, migration, proliferation, and survival. The following diagram illustrates a simplified NUA1 signaling pathway.



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Caption: Simplified NUA1 signaling pathway and points of inhibition.

Experimental Protocols

Detailed methodologies for key experiments cited in the comparison of HTH-01-015 and other NUA1 inhibitors are provided below.

In Vitro Kinase Assay (Radiometric)

This assay measures the direct inhibition of NUA1 kinase activity.

- Reaction Components:

- Purified recombinant GST-NUAK1 enzyme.
- Kinase assay buffer (e.g., 50 mM Tris/HCl pH 7.5, 0.1 mM EGTA, 10 mM MgCl₂).
- Substrate peptide (e.g., Sakamototide at 200 μM).
- [γ-³²P]ATP (e.g., 0.1 mM with ~500 cpm/pmol).
- Test inhibitor (e.g., HTH-01-015) at various concentrations.
- Procedure:
 - Set up reactions in a 96-well plate in a total volume of 50 μL.
 - Incubate the reaction mixture at 30°C for a defined period (e.g., 30 minutes).
 - Terminate the reaction by spotting 40 μL of the reaction mixture onto P81 phosphocellulose paper.
 - Wash the P81 paper extensively in 50 mM orthophosphoric acid to remove unincorporated [γ-³²P]ATP[3][6].
 - Measure the incorporation of ³²P into the substrate using Cerenkov counting or a scintillation counter[3][6][7].
 - Calculate IC₅₀ values by plotting the percentage of kinase activity against the inhibitor concentration.

Cellular Target Engagement Assay (NanoBRET™)

This assay quantifies the binding of an inhibitor to NUAK1 within living cells.

- Principle: The assay measures Bioluminescence Resonance Energy Transfer (BRET) between a NanoLuc® luciferase-tagged NUAK1 and a fluorescently labeled tracer that binds to the kinase's active site. A test compound competes with the tracer, leading to a decrease in the BRET signal.
- Procedure:

- Transfect HEK293 cells with a vector expressing a NanoLuc-NUAK1 fusion protein.
- Seed the transfected cells into a 384-well plate.
- Pre-treat the cells with the NanoBRET™ tracer.
- Add the test inhibitor at various concentrations and incubate for a specified time (e.g., 1 hour).
- Measure the BRET signal using a suitable plate reader.
- Calculate the cellular IC50 values based on the displacement of the tracer by the inhibitor[18].

Cell Migration Assay (Wound Healing)

This assay assesses the effect of NUAK1 inhibition on cell migration.

- Procedure:
 - Grow cells (e.g., mouse embryonic fibroblasts - MEFs) to confluence in a culture plate.
 - Create a "wound" or scratch in the cell monolayer using a sterile pipette tip.
 - Wash the cells to remove debris and add fresh medium containing the test inhibitor or vehicle control.
 - Capture images of the wound at the beginning of the experiment (0 hours) and at various time points thereafter.
 - Quantify the rate of wound closure by measuring the area of the gap over time. A delay in closure in the presence of the inhibitor indicates an inhibitory effect on cell migration[19].

Cell Invasion Assay (Transwell)

This assay evaluates the ability of cells to invade through an extracellular matrix, a key feature of metastasis.

- Procedure:

- Use a Transwell chamber with a porous membrane coated with a basement membrane extract (e.g., Matrigel).
- Seed cells in serum-free medium in the upper chamber of the Transwell. The test inhibitor is also added to the upper chamber.
- Add a chemoattractant (e.g., medium with fetal bovine serum) to the lower chamber.
- Incubate the chamber for a period that allows for cell invasion (e.g., 24-48 hours).
- Remove non-invading cells from the top surface of the membrane.
- Fix and stain the cells that have invaded to the lower surface of the membrane.
- Count the number of stained cells to quantify invasion. A reduction in the number of invading cells in the presence of the inhibitor indicates an anti-invasive effect[1][20].

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